

## Application of PVP-037 in Influenza Vaccine Research

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**PVP-037** is a novel, synthetic small-molecule adjuvant identified as a potent agonist of Toll-like receptor 7 and 8 (TLR7/8).[1][2][3] As a member of the imidazopyrimidine family, **PVP-037** stimulates the innate immune system, leading to enhanced and more durable and broader immune responses to vaccine antigens.[4] Preclinical studies have demonstrated its potential to significantly boost antibody responses to influenza vaccine proteins.[1][4] This document provides detailed application notes and protocols for the use of **PVP-037** and its optimized analogs, **PVP-037**.1 and **PVP-037**.2, in influenza vaccine research. An optimized version of **PVP-037** demonstrated broad innate immune activation in donor immune cells, inducing NF-κB and the production of TNF and other cytokines.[4]

### **Mechanism of Action**

**PVP-037** and its analogs function by activating TLR7 and TLR8, which are pattern recognition receptors expressed on antigen-presenting cells such as monocytes and dendritic cells.[1] This activation triggers a downstream signaling cascade that results in the induction of NF-κB and the production of pro-inflammatory cytokines and chemokines, including TNF, IL-6, IL-1β, IFNγ, and IL-12p70.[1][2] This innate immune stimulation promotes a robust and T helper 1 (Th1)-skewed adaptive immune response to co-administered antigens, such as influenza hemagglutinin (HA).[1]



Caption: PVP-037 signaling pathway in an antigen-presenting cell.

### **Data Presentation**

### In Vivo Immunogenicity of PVP-037 and Analogs with Recombinant Hemagglutinin (rHA)

The adjuvanticity of **PVP-037** and its analogs was evaluated in C57BL/6J mice immunized with recombinant hemagglutinin (rHA) protein.[1] The total IgG, as well as IgG1 and IgG2c subtype titers, were measured by ELISA. The data demonstrates a significant enhancement of the humoral immune response with the addition of **PVP-037** and its analogs, particularly the optimized **PVP-037**.2.[1]

Table 1: Anti-rHA Total IgG Titers in Mice[1]

Immunization Group	Adjuvant Dose (nmol)	Mean Anti-rHA IgG Titer (Day 42)
Saline	-	<100
rHA alone	-	~1,000
rHA + Alum	N/A	~10,000
rHA + PVP-037	100	~10,000
rHA + PVP-037.1	100	>10,000

Table 2: Anti-rHA IgG1 and IgG2c Titers with PVP-037.2[1][2]

Immunization Group	Adjuvant Dose (nmol)	Mean Anti-rHA IgG1 Titer (Day 28)	Mean Anti-rHA IgG2c Titer (Day 28)
rHA alone	-	~1,000	<100
rHA + PVP-037.2	100	~10,000	~1,000

### **Enhanced Immunogenicity with Oil-in-Water Formulation**



Formulating **PVP-037**.2 in a squalene-based oil-in-water emulsion (SE) further enhanced its adjuvanticity, leading to a synergistic increase in antibody responses.[1][2]

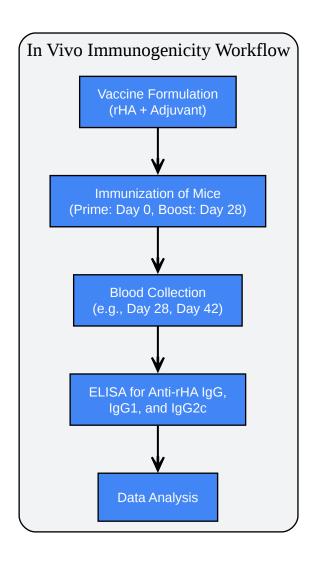
Table 3: Anti-rHA Total IgG and IgG2c Titers with PVP-037.2/SE Formulation[2]

Immunization Group	Adjuvant Dose (nmol)	Mean Anti-rHA Total IgG Titer	Mean Anti-rHA IgG2c Titer
rHA + PVP-037.2	100	~10,000	~1,000
rHA + PVP-037.2/SE	100	>100,000	>10,000

# Experimental Protocols Experimental Workflow for In Vivo Immunogenicity Studies

The general workflow for evaluating the adjuvant effect of **PVP-037** in a mouse model of influenza vaccination involves immunization, sample collection, and immunological analysis.





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